

High-Precision Microfluidic Synthesis of SSPalm Lipid Nanoparticles

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Compound of Interest

Compound Name: 3,3'-[Dithiobis[2,1-ethanediyl(methylimino)]]bis[1-propanol]

Cat. No.: B15574984

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Application Note & Protocol

Abstract & Technology Overview

The delivery of nucleic acid therapeutics (mRNA, siRNA, pDNA) requires a vehicle capable of navigating two distinct biological barriers: the endosomal membrane and the cytosolic release. [1][2] Standard ionizable lipids (e.g., MC3, SM-102) rely primarily on pH-dependent protonation for endosomal escape.

SSPalm (SS-cleavable protonated amino lipid) technology introduces a dual-sensing mechanism.[3] These lipids contain:

- Tertiary Amines: Protonate in the acidic endosome (pH ~5.5–6.0) to facilitate membrane fusion.
- Disulfide (SS) Linkers: Cleave in the highly reductive cytosolic environment (high Glutathione concentration), triggering rapid lipid degradation and cargo release.

This guide details the microfluidic synthesis of SSPalm LNPs. Unlike bulk mixing (ethanol injection), microfluidics allows for the controlled precipitation of lipids, resulting in highly monodisperse particles (<0.2 PDI) with reproducible encapsulation efficiencies >90%.

Mechanism of Action

The following diagram illustrates the dual-sensing pathway of SSPalm LNPs from formation to payload release.



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Caption: Dual-sensing mechanism of SSPalm lipids.[3] pH-triggered endosomal escape is followed by GSH-triggered disulfide cleavage in the cytosol.

Materials & Equipment

Reagents

- Ionizable Lipid: SSPalm derivative (e.g., SSPalmE-P4C2 or SSPalmO-Phe).
 - Source: NOF Corporation or custom synthesis (Akita Lab protocols).
- Helper Lipids:
 - DOPC (1,2-dioleoyl-sn-glycero-3-phosphocholine) OR DOPE (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine).
 - Cholesterol (High purity, animal-free).
- PEG-Lipid: DMG-PEG2000 (1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000). [4]
- Payload: mRNA (capped/tailed) or siRNA dissolved in buffer.[5][6]

- Solvents: Ethanol (200 proof, molecular biology grade), Citrate Buffer (10mM, pH 4.0), PBS (pH 7.4).

Equipment

- Microfluidic System: NanoAssemblr (Precision NanoSystems) or generic Staggered Herringbone Mixer (SHM) setup with dual syringe pumps.
- Purification: Tangential Flow Filtration (TFF) system (100-300 kDa cutoff) or Slide-A-Lyzer Dialysis Cassettes (20k MWCO).
- Analysis: Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer), RiboGreen Assay kit.

Experimental Protocol

Phase 1: Reagent Preparation (Self-Validating Step)

Goal: Ensure accurate molar ratios, which are critical for LNP stability.

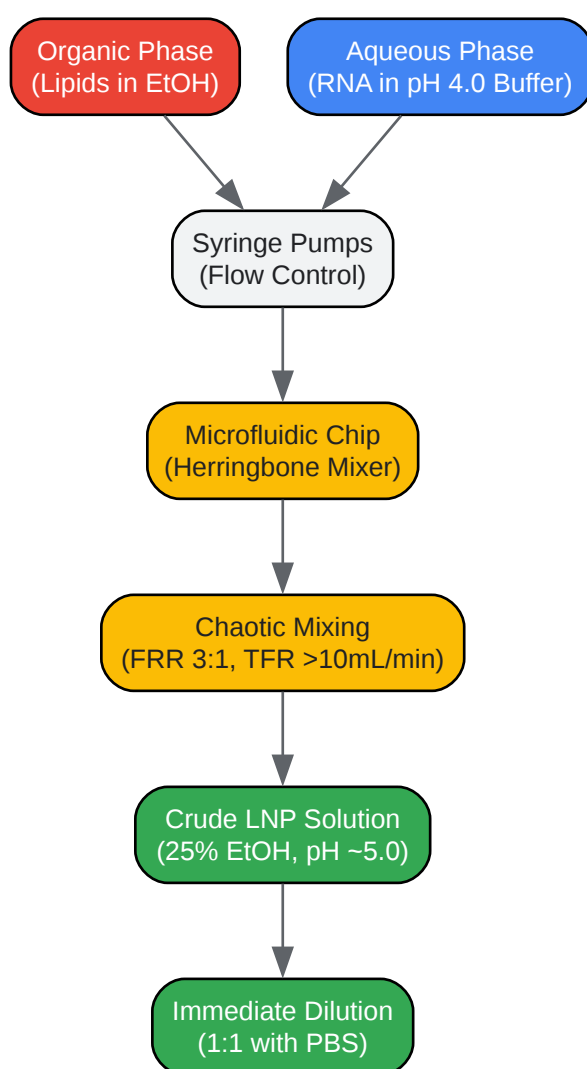
- Lipid Stock Preparation: Dissolve each lipid individually in ethanol to a concentration of 10 mg/mL.
- Molar Ratio Calculation:
 - Standard SSPalmE Formulation: SSPalmE / DOPE / Cholesterol / DMG-PEG2000^[4]^[7]
 - Molar Ratio: 60 : 30 : 10 : 3 (Optimized for vaccines/CTL activity).^[7]
 - Alternative (Liver siRNA): 52.5 : 7.5 : 40 : 3 (SSPalmO-Phe / DOPC / Chol / PEG).
- Lipid Mix (Organic Phase): Combine the lipid stocks into a single vial to achieve the target molar ratio. Dilute with ethanol to a final Total Lipid Concentration (TLC) of 10–12.5 mM.
 - Validation: The mixture must be optically clear. Turbidity indicates lipid precipitation (check water content in ethanol).
- Aqueous Phase: Dilute nucleic acid payload in 10mM Citrate Buffer (pH 4.0).

- Target N/P Ratio (Nitrogen to Phosphate): Typically 5:1 to 10:1.
- Calculation: Calculate the mass of RNA required based on the N/P ratio and the specific molecular weight of the SSPalm lipid used.

Phase 2: Microfluidic Mixing

Goal: Controlled nanoprecipitation via chaotic advection.

Workflow Diagram:



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Caption: Microfluidic workflow. Critical parameters: Flow Rate Ratio (FRR) and Total Flow Rate (TFR).^{[8][9]}

Step-by-Step:

- Prime System: Flush the microfluidic chip with ethanol (organic inlet) and citrate buffer (aqueous inlet) to remove air bubbles.
- Set Flow Parameters:
 - Flow Rate Ratio (FRR):3:1 (Aqueous : Organic).^[10] This yields a final solvent mixture of 25% Ethanol.
 - Total Flow Rate (TFR):12 mL/min (for benchtop scale). Higher TFRs (up to 20 mL/min) generally reduce particle size.
- Run: Inject the fluids. Collect the first 200 µL as waste (dead volume), then collect the sample into a sterile tube.
- Immediate Stabilization: Dilute the output 1:1 with PBS (pH 7.4) immediately after collection. This raises the pH and reduces ethanol concentration to <12.5%, stabilizing the LNPs.

Phase 3: Downstream Processing

- Buffer Exchange (Dialysis/TFF):
 - Dialysis:^{[8][11]} Use 20k MWCO cassettes. Dialyze against 1000x volume of PBS (pH 7.4) for 2 hours, replace buffer, and dialyze overnight at 4°C.
 - TFF: For volumes >10 mL, use hollow fiber cartridges (100 kDa). Diafilter 5–10 volumes of PBS.
- Concentration: Concentrate to desired RNA concentration (e.g., 0.1 – 0.5 mg/mL).
- Sterile Filtration: Pass through a 0.2 µm PES syringe filter.
 - Scientist's Note: If backpressure is high, do not force it. High pressure can shear LNPs.

Characterization & Quality Control

Every batch must meet these specifications before in vivo use.

Parameter	Method	Acceptance Criteria	Scientific Rationale
Particle Size (Z-avg)	DLS (in PBS)	60 – 100 nm	<60 nm may have lower payload capacity; >120 nm reduces tissue penetration.
Polydispersity (PDI)	DLS	< 0.20	PDI > 0.2 indicates aggregation or multimodal populations (instability).
Zeta Potential	ELS (in 10mM HEPES)	Near Neutral (-5 to +5 mV)	Neutral surface charge reduces non-specific protein adsorption (opsonization) in blood.
Encapsulation Efficiency	RiboGreen (+/- Triton X)	> 90%	High EE ensures drug economy and minimizes toxicity from free RNA.
pKa	TNS Assay	6.2 – 6.8	Critical for endosomal escape. If pKa is too low, no escape; too high, toxicity.

Scientist's Notes on Troubleshooting

- High PDI (>0.2): Often caused by slow mixing or air bubbles in the chip. Increase TFR or degas buffers.
- Low Encapsulation (<80%): Check the pH of the Citrate buffer. It must be pH 4.0 to fully protonate the SSPalm lipid (ensure electrostatic binding to RNA).
- Precipitation: If the outlet tube is cloudy, lipids have crashed out. Reduce the lipid concentration in the ethanol stream or check if the FRR is accurate.

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